

Application Notes and Protocols: 2-Ethylhexyl Propionate as a Fragrance Carrier

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethylhexyl propionate**

Cat. No.: **B107753**

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These application notes provide a comprehensive overview of **2-Ethylhexyl propionate** for use as a fragrance carrier in various formulations. This document includes detailed physicochemical properties, comparative data with other common carriers, and robust experimental protocols for solubility, fragrance release, and sensory evaluation.

Introduction to 2-Ethylhexyl Propionate as a Fragrance Carrier

2-Ethylhexyl propionate (CAS: 6293-37-4) is an ester with a fruity, slightly oily, and herbal odor profile.^[1] Its properties make it a viable alternative to more traditional fragrance carriers, offering a unique balance of solvency, stability, and a moderate evaporation rate. Chemically, it is the ester of 2-ethylhexanol and propionic acid.^[2] Understanding its physical and chemical characteristics is crucial for its effective incorporation into cosmetic, personal care, and other fragranced formulations. This compound is noted for its utility in studying the oxidative degradation of synthetic esters and for the synthesis of perfumes.^{[2][3]}

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Ethylhexyl propionate** is essential for formulation development. Key data points are summarized in the table below.

Property	Value	Reference
CAS Number	6293-37-4	[1] [4] [5]
Molecular Formula	C11H22O2	[1] [4] [5]
Molecular Weight	186.29 g/mol	[1] [4]
Appearance	Clear, colorless liquid	[6]
Odor Profile	Fruity, oily, herbal, winey, pear, grape	[1] [7]
Boiling Point	214 - 215 °C	[6]
Vapor Pressure	0.158 mmHg @ 25 °C (estimated)	[7]
Flash Point	82.9 °C (181.0 °F) (estimated)	[7]
Solubility	Soluble in ethanol. [1] [7] Insoluble in water.	[8]
logP (o/w)	3.7 - 4.196 (estimated)	[1] [7]
Chemical Stability	Stable under normal conditions.	[6]

Comparative Analysis of Fragrance Carriers

The selection of a fragrance carrier is a critical step in formulation, impacting fragrance solubility, stability, release characteristics, and overall product performance. The following table compares **2-Ethylhexyl propionate** with other commonly used fragrance carriers.

Property	2-Ethylhexyl Propionate	Dipropylene Glycol (DPG)	Ethanol	Jojoba Oil
Molecular Weight (g/mol)	186.29	134.18	46.07	~850
Boiling Point (°C)	214 - 215	230.5	78.37	~380
Vapor Pressure	Moderate	Low	High	Very Low
Odor	Fruity, oily, herbal	Practically odorless	Characteristic alcoholic	Faint, nutty
Solvency	Good for many lipophilic fragrance molecules	Excellent for a wide range of fragrance materials	Excellent for polar and non-polar compounds	Good for lipophilic and waxy materials
Evaporation Rate	Moderate	Slow	Fast	Very Slow
Skin Feel	Non-greasy, emollient	Slightly viscous	Cooling, can be drying	Emollient, can be slightly waxy
Primary Applications	Fine fragrances, cosmetics, personal care	Fine fragrances, roll-ons, air care	Sprays (EDT, EDP), body mists	Oil-based perfumes, natural fragrances, skincare

Experimental Protocols

The following protocols provide detailed methodologies for evaluating the performance of **2-Ethylhexyl propionate** as a fragrance carrier.

Protocol for Determination of Fragrance Ingredient Solubility

Objective: To determine the solubility of various fragrance raw materials in **2-Ethylhexyl propionate**.

Materials:

- **2-Ethylhexyl propionate**
- A selection of fragrance raw materials (e.g., essential oils, aroma chemicals with varying polarities)
- Analytical balance (4-decimal place)
- Glass vials with screw caps
- Vortex mixer
- Magnetic stirrer and stir bars
- Water bath or incubator
- Microscope

Procedure:

- Preparation of Stock Solutions:
 1. Accurately weigh 1 g of **2-Ethylhexyl propionate** into a series of glass vials.
 2. Create a list of fragrance raw materials to be tested.
- Solubility Screening (Incremental Loading):
 1. To each vial containing **2-Ethylhexyl propionate**, add a small, precisely weighed amount (e.g., 10 mg) of a single fragrance raw material.
 2. Cap the vial tightly and vortex for 2 minutes to facilitate dissolution.
 3. Place the vial on a magnetic stirrer at a constant temperature (e.g., 25°C) for 1 hour.
 4. Visually inspect the solution for any undissolved material or cloudiness.

5. If the material has completely dissolved, continue adding incremental amounts (e.g., 10 mg) and repeat steps 2.2-2.4 until the solution becomes saturated (i.e., undissolved material remains).
6. Record the total mass of the fragrance raw material that was completely dissolved in the 1 g of **2-Ethylhexyl propionate**.

- Microscopic Examination:
 1. If cloudiness is observed, place a drop of the solution on a microscope slide and examine for the presence of undissolved crystals or oil droplets.
- Data Reporting:
 1. Express the solubility as a percentage (w/w) of the fragrance raw material in **2-Ethylhexyl propionate**.
 2. Create a table summarizing the solubility of all tested fragrance materials.

Protocol for Fragrance Release Profile via Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To evaluate the evaporation rate and fragrance release profile of a model fragrance formulation using **2-Ethylhexyl propionate** as a carrier.

Materials:

- Model fragrance accord (a mixture of top, middle, and base note aroma chemicals)
- **2-Ethylhexyl propionate**
- Ethanol (as a reference carrier)
- Headspace vials with septa
- Filter paper or skin-like substrate
- Micropipette

- Headspace autosampler
- Gas Chromatograph-Mass Spectrometer (GC-MS)

Procedure:

- Sample Preparation:
 1. Prepare a 10% (w/w) solution of the model fragrance accord in **2-Ethylhexyl propionate**.
 2. Prepare a 10% (w/w) solution of the model fragrance accord in ethanol as a control.
- Application and Sampling:
 1. Place a standardized piece of filter paper into a headspace vial.
 2. Using a micropipette, apply a precise amount (e.g., 10 µL) of the fragrance solution onto the filter paper.
 3. Immediately seal the vial.
 4. Prepare multiple vials for analysis at different time points (e.g., 0, 15 min, 30 min, 1 hr, 2 hr, 4 hr, 8 hr).
 5. Incubate the vials at a constant temperature (e.g., 32°C to simulate skin temperature).
- Headspace GC-MS Analysis:
 1. At each designated time point, transfer a vial to the headspace autosampler.
 2. Equilibrate the vial at a set temperature (e.g., 80°C) for a specific time (e.g., 15 minutes).
 3. Inject a defined volume of the headspace into the GC-MS system.
 4. Use a suitable GC column and temperature program to separate the volatile fragrance components.
 5. Identify and quantify the fragrance components using the mass spectrometer.

- Data Analysis:

1. For each fragrance component, plot the peak area against time.
2. Compare the evaporation profiles of the fragrance components in **2-Ethylhexyl propionate** versus the ethanol control.
3. Analyze the relative abundance of top, middle, and base notes over time to understand the fragrance evolution.

Protocol for Sensory Evaluation of a Fragranced Formulation

Objective: To assess the olfactory characteristics of a fragrance formulation containing **2-Ethylhexyl propionate**.

Materials:

- Fragrance formulation with **2-Ethylhexyl propionate** as the carrier.
- Unfragranced base formulation (placebo).
- Reference fragrance formulation (e.g., in ethanol).
- Perfumer's testing strips.
- Sensory evaluation booths with controlled lighting, temperature, and air circulation.
- Trained sensory panel (10-15 panelists).
- Data collection software or questionnaires.

Procedure:

- Panelist Preparation:

1. Panelists should refrain from smoking, eating, or drinking anything other than water for at least 1 hour before the evaluation.

2. Panelists should not wear any personal fragrances on the day of testing.
- Sample Presentation:
 1. Dip perfumer's testing strips into each of the coded samples (fragrance in **2-Ethylhexyl propionate**, placebo, and reference fragrance) to a consistent depth for a consistent duration.
 2. Present the strips to the panelists in a randomized and balanced order.
- Sensory Attributes Evaluation:
 1. Panelists will evaluate the samples at different time points (e.g., immediately after dipping, after 15 minutes, and after 1 hour) to assess the top, middle, and base notes.
 2. Panelists will rate the intensity of various sensory attributes on a labeled magnitude scale (e.g., 0-10), including:
 - Overall fragrance intensity
 - Intensity of specific character notes (e.g., fruity, floral, woody)
 - Presence of any off-odors related to the carrier
 - Perceived longevity
- Data Analysis:
 1. Analyze the data statistically (e.g., using ANOVA) to determine if there are significant differences between the samples for each attribute.
 2. Generate spider web plots or bar charts to visualize the sensory profiles of the different formulations.
 3. Collect and analyze qualitative comments from the panelists.

Visualizations

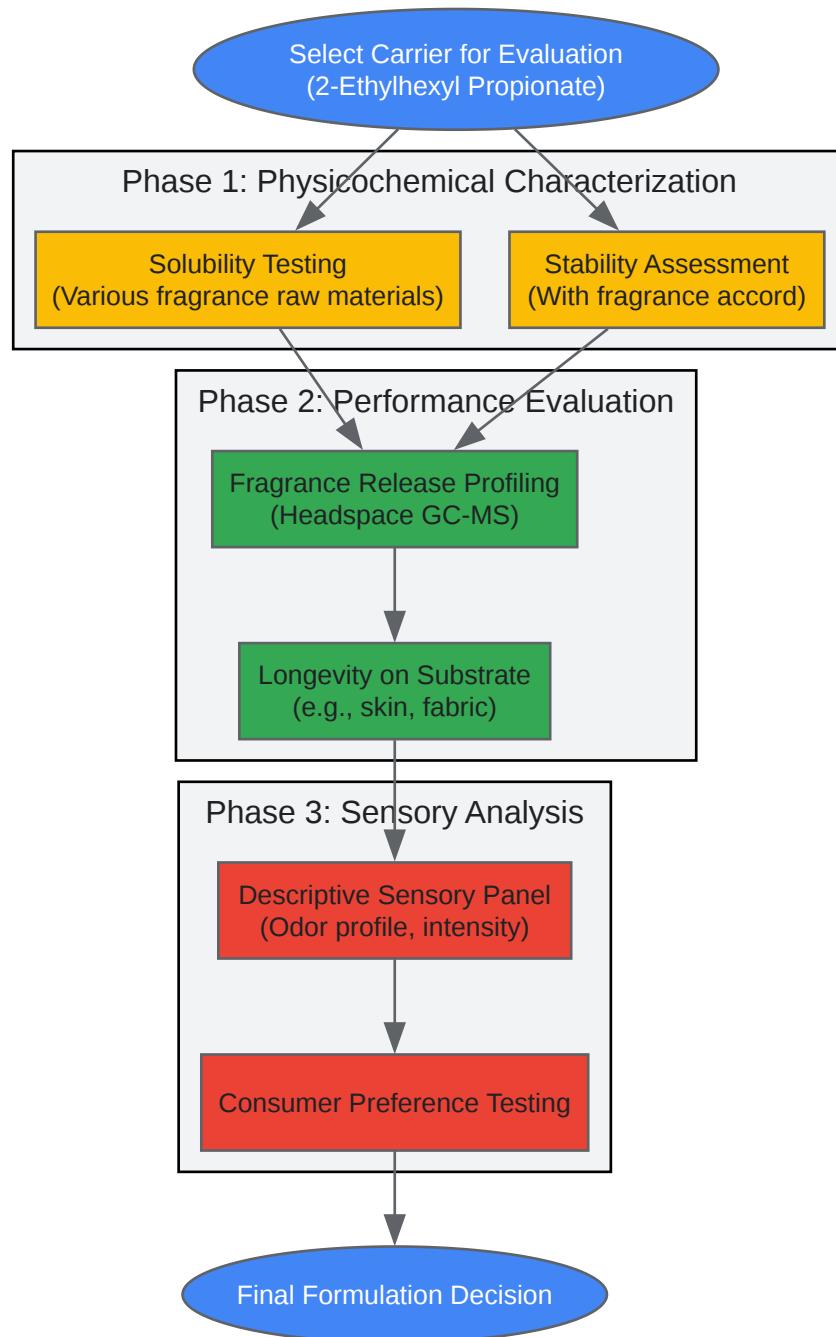
Caption: Chemical structure of **2-Ethylhexyl propionate**.

Workflow for Fragrance Carrier Selection

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Caption: Logical workflow for selecting a suitable fragrance carrier.

Experimental Workflow for Fragrance Carrier Evaluation

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Caption: Comprehensive experimental workflow for evaluating a fragrance carrier.

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- To cite this document: BenchChem. [Application Notes and Protocols: 2-Ethylhexyl Propionate as a Fragrance Carrier]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b107753#2-ethylhexyl-propionate-as-a-fragrance-carrier-in-formulations>]

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